Biological Activity of Fluoroacetyl Fluoride Metabolites: A Technical Guide

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Compound of Interest

Compound Name:	*Fluoroacetyl fluoride*
CAS No.:	*1514-42-7*
Cat. No.:	*B074187*

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Executive Summary

Fluoroacetyl fluoride (FAF,

) acts as a volatile, highly reactive precursor to one of the most potent metabolic poisons known: fluoroacetate. While FAF itself poses immediate risks of corrosive injury to the respiratory tract due to hydrolysis-derived hydrogen fluoride (HF), its insidious lethality stems from its systemic metabolite, fluoroacetate. This guide delineates the "Lethal Synthesis" pathway—a term coined by Sir Rudolph Peters—whereby the metabolically inert fluoroacetate is bio-transformed into fluorocitrate.[1] This terminal metabolite irreversibly inhibits aconitase, locking the Krebs cycle and causing catastrophic cellular energy failure. This document serves as a technical manual for the detection, mechanism elucidation, and toxicological assessment of these metabolites.

Chemical Identity & Environmental Hydrolysis

FAF is rarely encountered in isolation in biological systems; it is primarily an intermediate degradation product of hydrofluorocarbons (HFCs) and hydrofluoroolefins (HFOs). Upon contact with mucosal moisture or environmental water, it undergoes rapid hydrolysis.

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Hydrolysis Reaction:

This reaction yields two distinct toxicological agents:

- Hydrogen Fluoride (HF): Causes immediate corrosive tissue damage and systemic hypocalcemia.
- Fluoroacetic Acid (FAA): The stable metabolite that penetrates the blood-brain barrier and mitochondria to initiate lethal synthesis.

Physical Properties of Key Metabolites

Property	Fluoroacetyl Fluoride (FAF)	Fluoroacetic Acid (FAA)	Fluorocitrate
CAS No.	359-01-3	144-49-0	357-89-1
State	Gas/Volatile Liquid	Crystalline Solid/Liquid	Metabolic Intermediate
Solubility	Reacts violently with water	Highly Soluble	Highly Soluble
Primary Hazard	Corrosive Inhalation	Metabolic Poison	Aconitase Inhibitor

The "Lethal Synthesis" Pathway[3][4]

The toxicity of FAF metabolites is not direct.[1] The molecule must undergo enzymatic conversion to mimic endogenous substrates. This process explains the characteristic latent period (30 minutes to several hours) observed in poisoning cases, during which the toxic metabolite accumulates.

Pathway Mechanics[5]

- Activation: Fluoroacetate is activated by Acetyl-CoA Synthetase to form Fluoroacetyl-CoA.
- Condensation:Citrate Synthase condenses Fluoroacetyl-CoA with Oxaloacetate to form (-)-erythro-2-fluorocitrate.
- Inhibition: Fluorocitrate binds to Aconitase, halting the conversion of citrate to isocitrate.[1]

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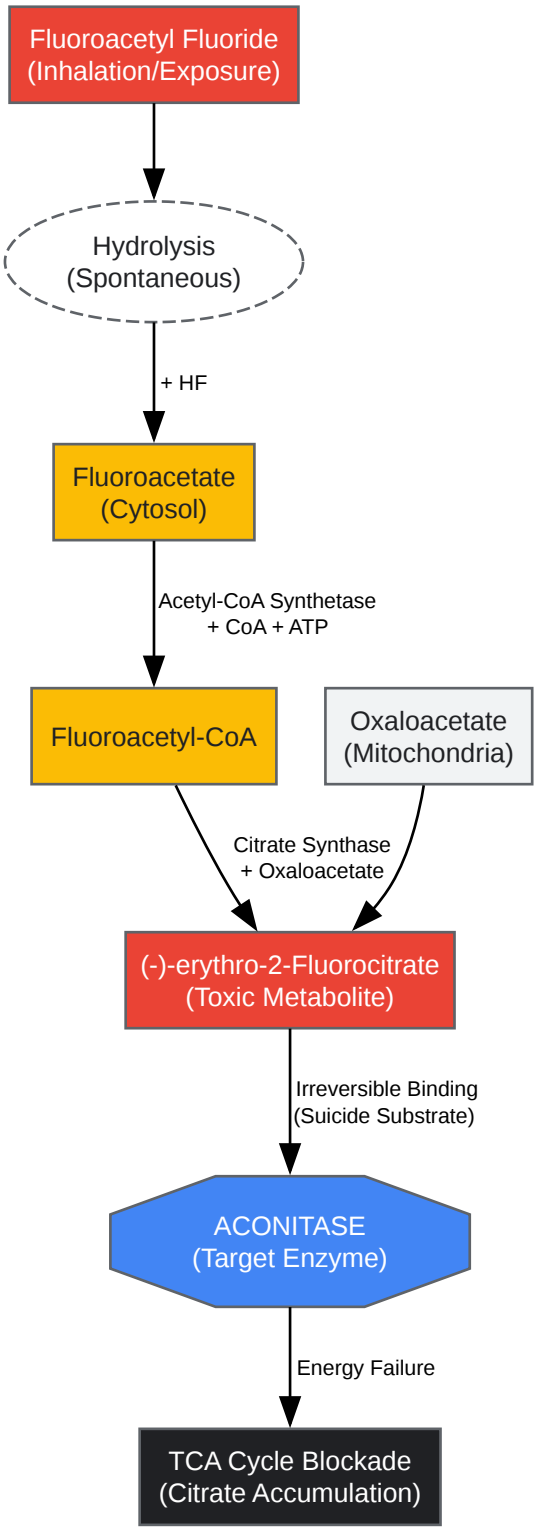
Visualization: The Lethal Synthesis Cascade



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Caption: The metabolic activation pathway of FAF metabolites.[1] Note the conversion from chemically reactive precursor to metabolically active inhibitor.[2][3]

Molecular Mechanism of Action: Aconitase Blockade[3]

The inhibition of aconitase is not simple competitive inhibition.[1][4] It is a "suicide substrate" mechanism.[5]

- Dehydration: Aconitase acts on (-)-erythro-2-fluorocitrate to remove water, forming fluoro-cis-aconitate.
- Defluorination & Binding: The enzyme attempts to rehydrate the molecule. However, the fluorine atom is positioned such that the hydration results in defluorination and the formation of 4-hydroxy-trans-aconitate (HTn).
- The Trap: HTn binds extremely tightly to the [4Fe-4S] iron-sulfur cluster of the enzyme active site (coordination with

). This binding is essentially irreversible under physiological conditions, sequestering the enzyme and halting cellular respiration.

Physiological Consequence:

- Citrate Accumulation: Citrate levels in the heart and kidney can rise 10-50 fold.
- Chelation: Excess citrate chelates plasma calcium, exacerbating the hypocalcemia caused by the initial HF release.
- Energy Crisis: ATP production ceases, leading to cardiac failure (ventricular fibrillation) and CNS excitability (seizures).

Analytical Methodologies & Detection Protocol

Detection of FAF metabolites requires distinguishing between the volatile precursor (rarely found intact) and the stable fluoroacetate anion.

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Experimental Protocol: LC-MS/MS Detection of Fluoroacetate

Objective: Quantify fluoroacetate in biological plasma or tissue homogenate.

Reagents:

- Internal Standard (IS):

  -Sodium Fluoroacetate.[6]
- Mobile Phase A: 5 mM Ammonium Acetate in Water.
- Mobile Phase B: Acetonitrile.[6]

Workflow:

- Sample Preparation:
  - Plasma:[1][7] Mix 100

    plasma with 300

    cold acetonitrile (protein precipitation). Vortex 30s. Centrifuge at 10,000 x g for 10 min.
  - Tissue:[8][9] Homogenize 100 mg tissue in 400

    water. Add 1.2 mL acetonitrile. Vortex/Centrifuge.
- Supernatant Handling:
  - Transfer supernatant to a clean vial. Evaporate to dryness under

    stream at 40°C.
  - Reconstitute in 100

    Mobile Phase A.
- LC Conditions:

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- Column: C18 or HILIC (e.g., 2.1 x 100 mm, 1.7

).
- Flow Rate: 0.3 mL/min.
- Gradient: 0-1 min (100% A), 1-5 min (Linear to 50% B), 5-7 min (Hold).

- MS/MS Parameters (ESI Negative Mode):
  - Precursor Ion:

    77.0 (Fluoroacetate)
  - Product Ion (Quant):

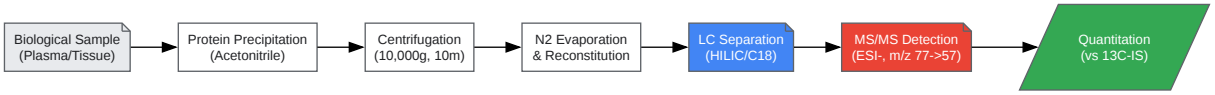
    57.0 (

)
  - Product Ion (Qual):

    33.0 (

) or decarboxylated fragment.

Visualization: Analytical Workflow



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Caption: Standardized LC-MS/MS workflow for the isolation and quantification of fluoroacetate from complex biological matrices.

Toxicology & Safety Profile

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Toxicity Data Summary

Species	Route	LD50 / LC50	Notes
Rat	Oral (Fluoroacetate)	0.2 - 5.0 mg/kg	High variability by strain.
Dog	Oral (Fluoroacetate)	0.06 - 0.2 mg/kg	Extremely sensitive (CNS signs).
Human	Oral (Estimated)	2 - 10 mg/kg	~5 mg/kg is often cited as lethal.
Rat	Inhalation (FAF)	~50 ppm (1h)	Corrosive + Systemic toxicity.

Therapeutic Countermeasures

There is no specific antidote that reverses the aconitase inhibition once the Fe-S cluster is bound. Treatment is supportive and competitive:

- Acetate Donors: Administration of Glyceryl Monoacetate (Monoacetin) or ethanol.
  - Mechanism:[2][3][5][6][10][11][12] Provides excess acetate to compete with fluoroacetate for Acetyl-CoA Synthetase, reducing the formation of Fluoroacetyl-CoA.
- Calcium Gluconate: IV administration to treat fluoride-induced hypocalcemia.
- Seizure Control: Benzodiazepines for CNS excitability.

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